

Technical Support Center: Improving the Photostability of PBDTTT-EFT Devices

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pbdttt-eft*
Cat. No.: *B15881629*

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues related to the photostability of **PBDTTT-EFT** based organic photovoltaic devices.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of photodegradation in **PBDTTT-EFT** based devices?

A1: The primary causes of photodegradation in **PBDTTT-EFT** devices include:

- **Photo-oxidation:** The polymer backbone and fullerene acceptors can undergo chemical reactions with oxygen and water when exposed to light, leading to the formation of trap states and disruption of the charge transport pathways.
- **Morphological Instability:** Light and heat can induce changes in the active layer morphology, such as phase separation between the donor (**PBDTTT-EFT**) and acceptor (e.g., PC71BM), which hinders efficient charge separation and collection.^[1]
- **Residual Solvent Additives:** Additives like 1,8-diiodooctane (DIO), commonly used to optimize device efficiency, can accelerate photodegradation if not completely removed from

the active layer.[2][3][4] Residual DIO can act as a photo-acid, leading to faster chemical degradation of the donor polymer.[4][5]

- **Intrinsic Photochemical Instability:** The **PBDTTT-EFT** polymer itself can undergo irreversible chemical changes upon prolonged light exposure, leading to photobleaching and a decrease in light absorption.[6][7]
- **Interfacial Degradation:** Degradation can also occur at the interfaces between the active layer and the charge transport layers, affecting charge extraction efficiency.

Q2: My **PBDTTT-EFT**:PC71BM device shows a rapid initial drop in efficiency (burn-in) under illumination. What is causing this?

A2: This "burn-in" effect is a well-documented issue in **PBDTTT-EFT**:PC71BM solar cells and is primarily attributed to light-induced morphological changes and the presence of residual solvent additives like DIO.[6] Under illumination, these residual additives can promote rapid degradation of the active layer.[2][3] The initial rapid drop in power conversion efficiency can be as high as 60% within the first 24 hours of simulated solar illumination.[6]

Q3: How can I improve the photostability of my **PBDTTT-EFT** devices?

A3: Several strategies can be employed to enhance the photostability of **PBDTTT-EFT** devices:

- **Removal of Residual Additives:** Implementing post-fabrication treatments like thermal annealing, vacuum annealing, or anti-solvent washing can effectively remove residual DIO from the active layer, significantly improving stability.[2][3]
- **Encapsulation:** Proper encapsulation is crucial to protect the device from oxygen and moisture, which are major contributors to degradation.[8][9] Using materials with low water vapor transmission rates (WVTR) and oxygen transmission rates (OTR) is essential.[8]
- **Ternary Blends:** Introducing a third component into the active layer to create a ternary blend can improve both efficiency and photostability by modifying the film morphology and charge transfer dynamics.[10]
- **Alternative Acceptors:** Replacing PC71BM with certain non-fullerene acceptors has been shown to lead to more stable devices.[11]

- **Interfacial Engineering:** Optimizing the charge transport layers and their interfaces with the active layer can enhance charge extraction and reduce recombination, contributing to improved stability.[\[12\]](#)
- **UV Filtering:** Filtering out high-energy UV and blue light can drastically reduce photodegradation, as these photons are often responsible for initiating photochemical reactions.[\[13\]](#)

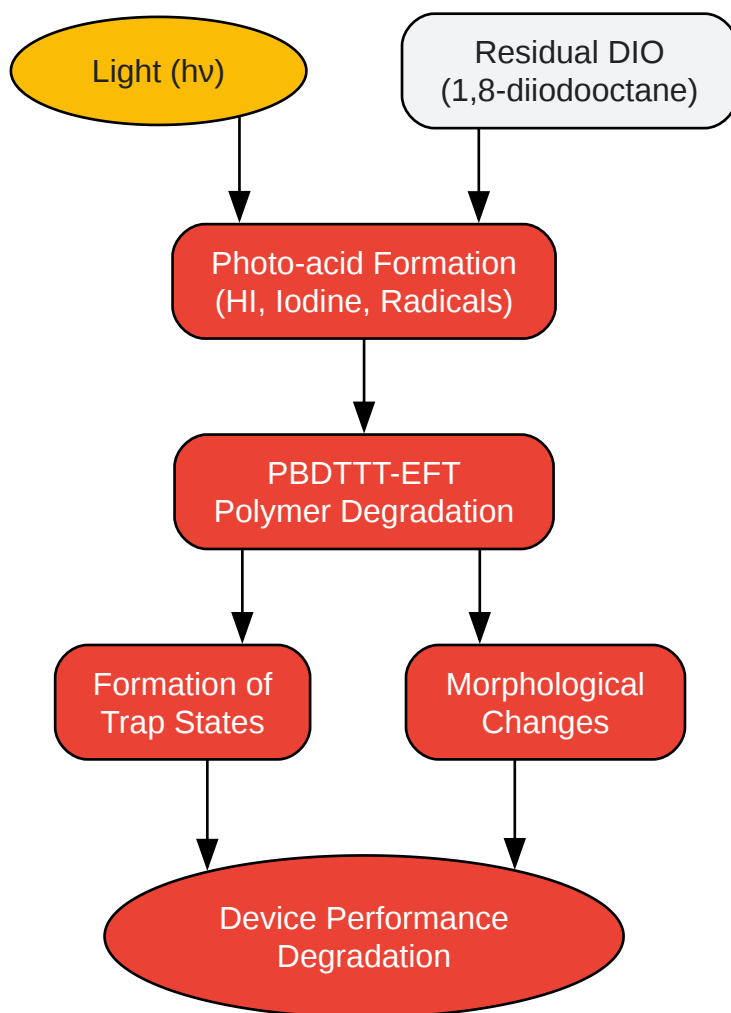
Troubleshooting Guides

Problem: My device efficiency degrades rapidly under illumination, even in an inert atmosphere.

This suggests that the degradation is not primarily caused by environmental factors like oxygen and moisture, but rather by intrinsic instabilities within the device.

Troubleshooting Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Robust nonfullerene solar cells approaching unity external quantum efficiency enabled by suppression of geminate recombination - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]

- 4. 1,8-diiodooctane acts as a photo-acid in organic solar cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. Critical light instability in CB/DIO processed PBDDTT-EFT:PC71BM organic photovoltaic devices [repository.cam.ac.uk]
- 7. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 8. Encapsulation of Organic and Perovskite Solar Cells: A Review | MDPI [[mdpi.com](https://www.mdpi.com/)]
- 9. Development of encapsulation strategies towards the commercialization of perovskite solar cells - Energy & Environmental Science (RSC Publishing) [pubs.rsc.org]
- 10. pure.psu.edu [pure.psu.edu]
- 11. Highly efficient organic photovoltaics with enhanced stability through the formation of doping-induced stable interfaces - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 13. core.ac.uk [core.ac.uk]
- To cite this document: BenchChem. [Technical Support Center: Improving the Photostability of PBDDTT-EFT Devices]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15881629/docs#technical-support-center-improving-the-photostability-of-pbddtt-eft-devices>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)